

An In-depth Technical Guide to 3-Ethylheptane: Physicochemical Properties

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Compound of Interest

Compound Name: 3-Ethylheptane

Cat. No.: B096521

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core physicochemical data for **3-Ethylheptane**, a branched alkane hydrocarbon. The information herein is compiled for easy reference in research and development settings.

Chemical Identity and Properties

3-Ethylheptane is a saturated hydrocarbon with the chemical formula C_9H_{20} . As a branched alkane, its properties are of interest in various fields, including solvent chemistry and as a component in fuel studies. Accurate identification and characterization are crucial for its application in experimental and developmental work.

The primary identifiers and molecular weight are summarized below for quick reference.

Data Presentation

The fundamental physicochemical properties of **3-Ethylheptane** are presented in the table below. This data is essential for stoichiometric calculations, analytical method development, and safety assessments.

Parameter	Value	Source
CAS Number	15869-80-4	[1] [2] [3] [4] [5]
Molecular Formula	C9H20	[1] [3] [4] [5]
Molecular Weight	128.2551 g/mol	[1] [2] [4]

Structural and Relational Information

To visually represent the core data, the following diagram illustrates the relationship between the common name of the compound and its key identifiers.

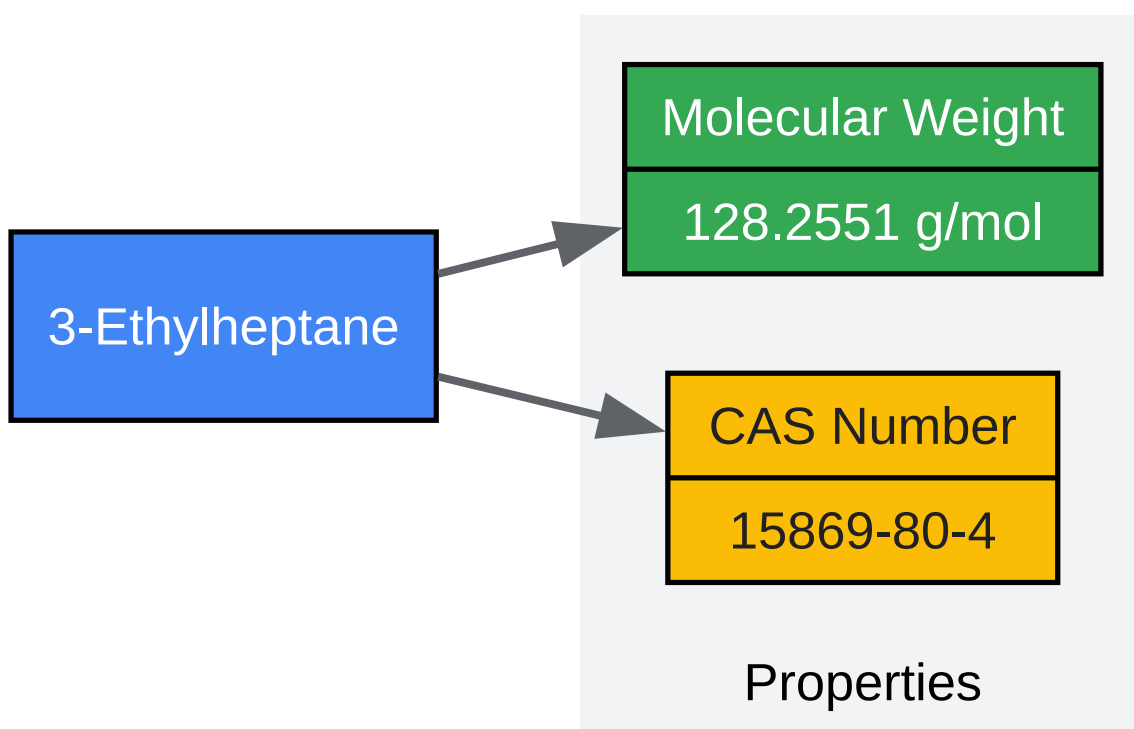


Figure 1: Core Identifiers for 3-Ethylheptane

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Figure 1: Core Identifiers for **3-Ethylheptane**

Experimental Protocols

This document serves as a reference for the fundamental physicochemical properties of **3-Ethylheptane**. As such, it does not detail specific experimental protocols. For methodologies related to the determination of these properties, researchers are encouraged to consult standard analytical chemistry texts and the references cited within the source databases.

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References

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